

# physical and chemical properties of 4,6-Dihydroxy-5-nitropyrimidine

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## Compound of Interest

Compound Name: 4,6-Dihydroxy-5-nitropyrimidine

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An In-depth Technical Guide to **4,6-Dihydroxy-5-nitropyrimidine**

## Introduction

**4,6-Dihydroxy-5-nitropyrimidine**, also known as 5-nitro-4,6-pyrimidinediol, is a heterocyclic organic compound that serves as a crucial intermediate in various synthetic processes.<sup>[1][2]</sup> Its pyrimidine core, functionalized with hydroxyl and nitro groups, imparts a unique reactivity profile, making it a valuable building block for more complex molecules, particularly in the pharmaceutical and agrochemical industries. This document provides a comprehensive overview of its physical and chemical properties, experimental protocols for its use in synthesis, and its known biological activities.

## Physical and Chemical Properties

The fundamental physical and chemical characteristics of **4,6-Dihydroxy-5-nitropyrimidine** are summarized below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C4H3N3O4	[3]
Molecular Weight	157.08 g/mol	[3]
CAS Number	2164-83-2	[1][3]
Appearance	Solid	
Melting Point	>300 °C	[1][3]
IUPAC Name	4-hydroxy-5-nitro-1H-pyrimidin-6-one	[3]
Synonyms	5-Nitro-4,6-pyrimidinediol	[3]
InChI Key	ABTLZAVJDRUDNG-UHFFFAOYSA-N	[3]
SMILES	<chem>C1=NC(=C(C(=O)N1)N+(=O)O-)O</chem>	[3]
pKa	<p>The pKa of the parent compound, 4,6-dihydroxypyrimidine, is 5.4.</p> <p>The electron-withdrawing nitro group at the 5-position is expected to decrease the basicity of the pyrimidine ring.</p> <p>[4][5]</p>	N/A
Solubility	<p>While specific solubility data for 4,6-dihydroxy-5-nitropyrimidine is not readily available, its chlorinated derivative, 4,6-dichloro-5-nitropyrimidine, is soluble in polar organic solvents like chloroform, ethyl acetate, and methanol, and insoluble in water. A similar trend can be</p>	N/A

expected for the dihydroxy  
compound.[\[6\]](#)[\[7\]](#)

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## Chemical Reactivity and Synthesis

**4,6-Dihydroxy-5-nitropyrimidine** is a key starting material for the synthesis of other functionalized pyrimidines. A notable reaction is its conversion to 4,6-dichloro-5-nitropyrimidine, a versatile intermediate for introducing various nucleophiles to the pyrimidine ring.[\[8\]](#)[\[9\]](#)

## Experimental Protocol: Synthesis of 4,6-Dichloro-5-nitropyrimidine

This protocol describes the chlorination of **4,6-Dihydroxy-5-nitropyrimidine** using phosphoryl chloride.

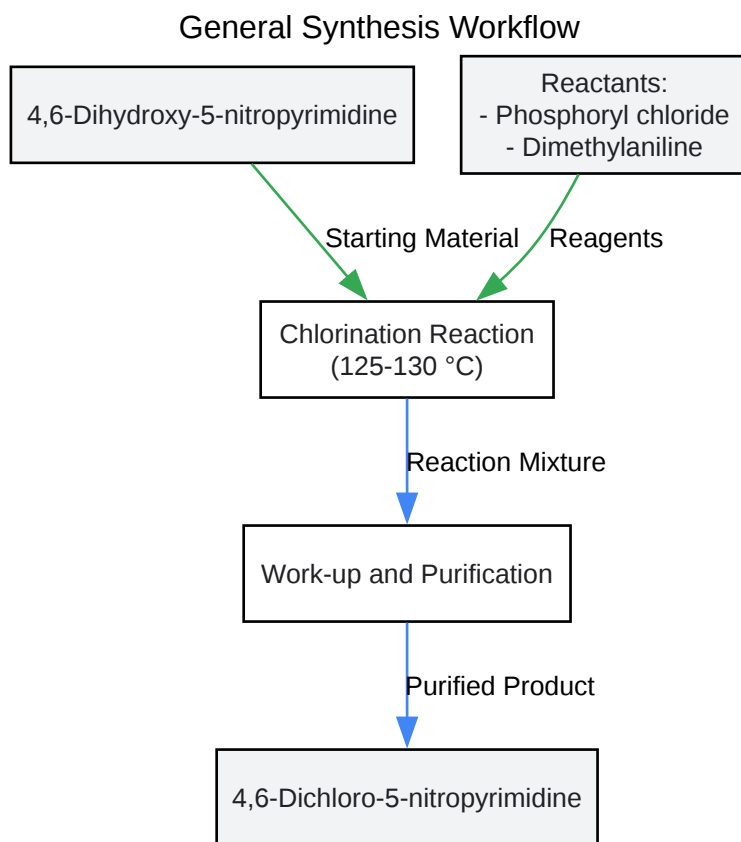
Materials:

- **4,6-Dihydroxy-5-nitropyrimidine** (160 mmol, 25 g)
- Phosphoryl chloride (1056 mmol, 96 mL)
- Dimethylaniline (246 mmol, 32.6 mL)
- Ice (300 g)
- Ether
- Anhydrous sodium sulfate
- Dichloromethane

Procedure:

- To a suspension of **4,6-dihydroxy-5-nitropyrimidine** in phosphoryl chloride, add dimethylaniline.[\[10\]](#)

- Heat the reaction mixture in an oil bath at 125 °C, then increase the temperature to 130 °C and maintain for 1 hour.[\[10\]](#)
- After the reaction is complete, remove the excess phosphoryl chloride by evaporation.[\[10\]](#)
- Slowly pour the residue onto ice. The solid product will precipitate.[\[10\]](#)
- Collect the solid by filtration.[\[10\]](#)
- Extract the filtrate with ether.[\[10\]](#)
- Combine the organic layers, wash sequentially with water and brine, and then dry with anhydrous sodium sulfate.[\[10\]](#)
- Remove the solvent by evaporation.[\[10\]](#)
- Purify the residue by fast column chromatography using dichloromethane to yield the final product, 4,6-dichloro-5-nitropyrimidine.[\[10\]](#)



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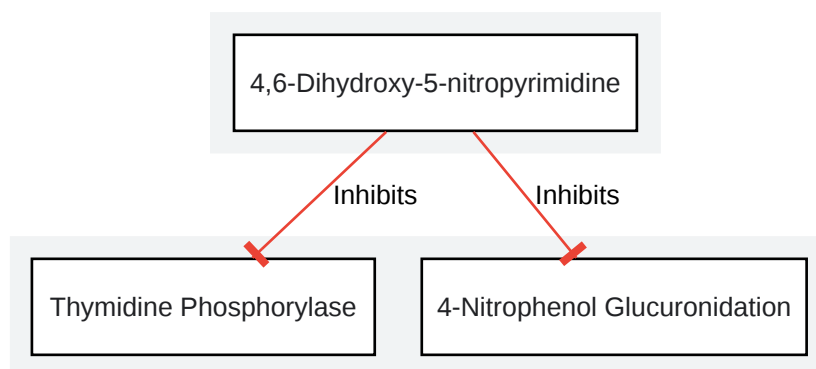
Caption: General workflow for the synthesis of 4,6-dichloro-5-nitropyrimidine.

## Biological Activity

**4,6-Dihydroxy-5-nitropyrimidine** has been identified as an inhibitor of specific enzymatic activities, suggesting its potential for further investigation in drug development.

- **Thymidine Phosphorylase Inhibition:** It acts as an inhibitor of thymidine phosphorylase activity.
- **Glucuronidation Inhibition:** It is also a potent and selective inhibitor of 4-nitrophenol glucuronidation.

Inhibitory Activity of 4,6-Dihydroxy-5-nitropyrimidine



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Caption: Known inhibitory targets of **4,6-Dihydroxy-5-nitropyrimidine**.

## Safety Information

**4,6-Dihydroxy-5-nitropyrimidine** is associated with certain hazards and requires appropriate handling precautions.

- **Hazard Codes:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).

- Precautionary Statements: P261, P264, P271, P280, P302+P352, P305+P351+P338.
- Personal Protective Equipment (PPE): Dust mask type N95 (US), eyeshields, and gloves are recommended.
- Storage: It is classified under Storage Class 11 for combustible solids.

This technical guide provides a foundational understanding of **4,6-Dihydroxy-5-nitropyrimidine** for researchers and professionals in the fields of chemistry and drug development. The compiled data and protocols are intended to facilitate its safe and effective use in a laboratory setting.

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